

Application Note: Quantitative Analysis of Apelin-12 and its Metabolites by Mass Spectrometry

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Compound of Interest

Compound Name: *Apelin-12 acetate*

Cat. No.: *B15494773*

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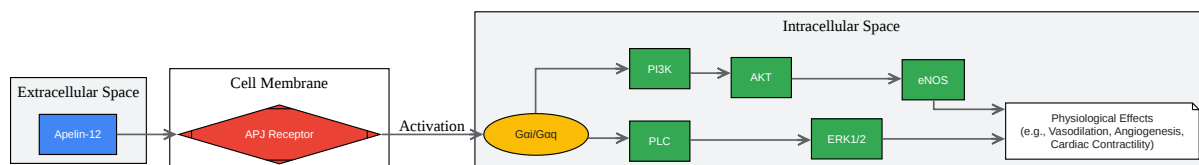
Introduction

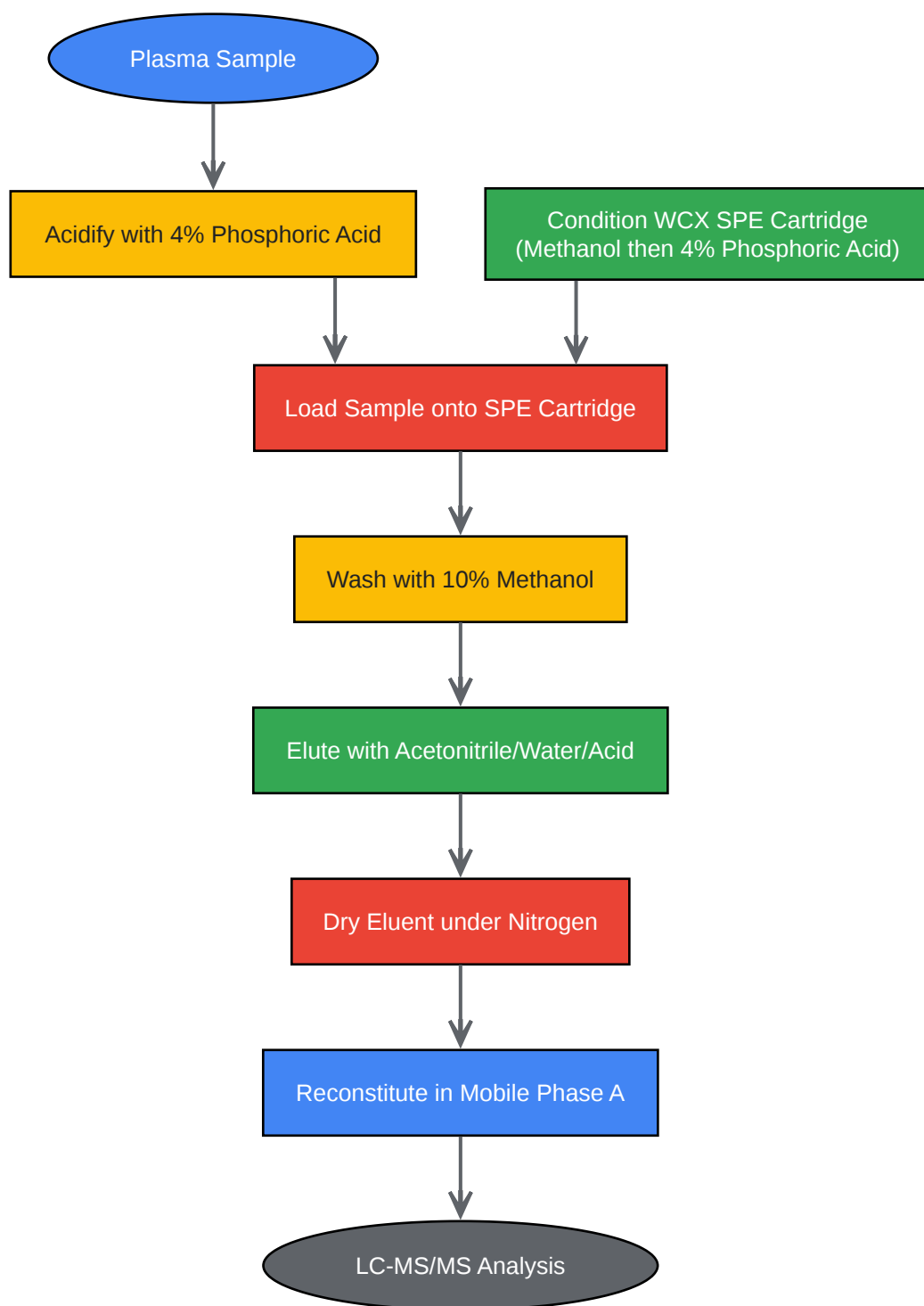
Apelin peptides are a family of endogenous ligands for the G-protein coupled receptor APJ. The apelin/APJ system is involved in a wide range of physiological processes, including cardiovascular function, fluid homeostasis, and energy metabolism.[1][2][3][4][5] Apelin is synthesized as a 77-amino acid prepropeptide, which is processed into several active isoforms, with Apelin-12, Apelin-13, and Apelin-36 being some of the predominant forms.[3][6] Understanding the in vivo processing and metabolism of these peptides is crucial for elucidating their biological roles and for the development of novel therapeutics targeting the apelin system. Mass spectrometry has emerged as a powerful tool for the specific and sensitive quantification of apelin isoforms and their metabolites, overcoming the limitations of traditional immunoassays which can lack specificity.[6][7][8][9] This application note provides detailed protocols for the analysis of Apelin-12 and its metabolites using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

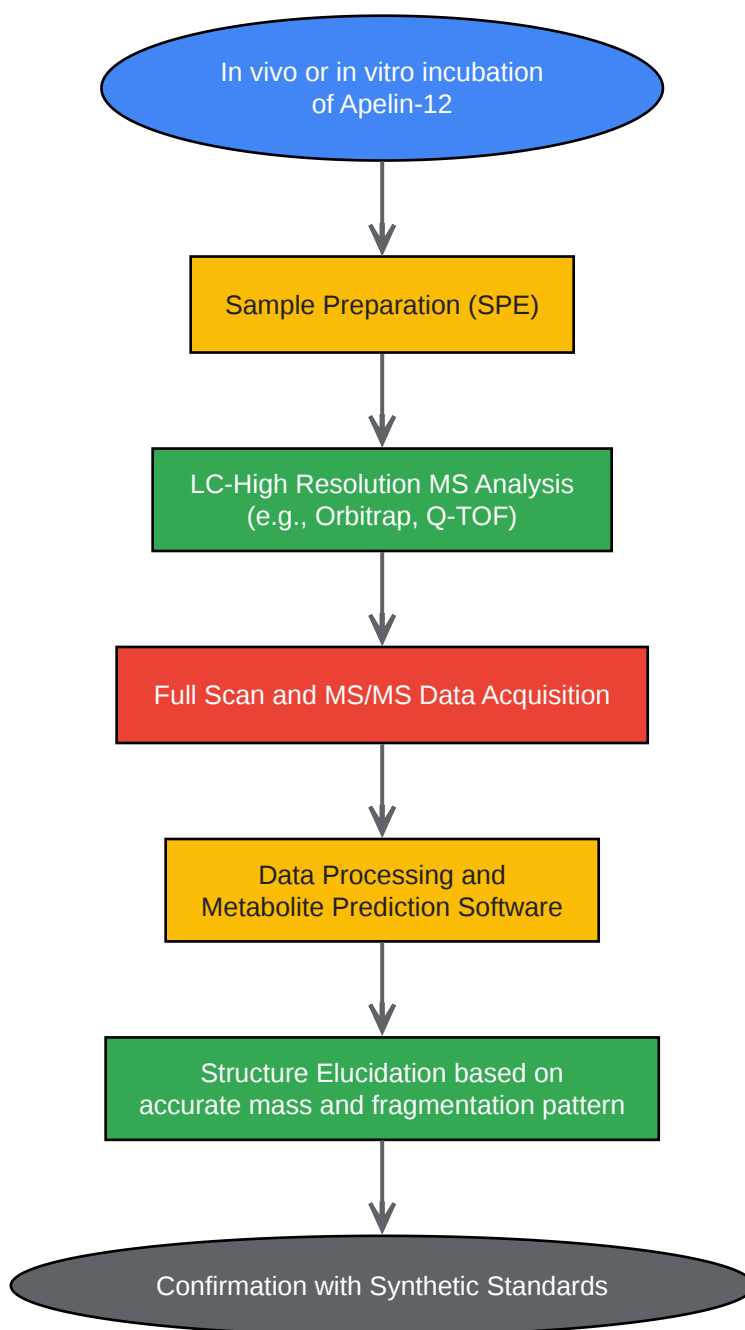
Apelin Signaling Pathway

The binding of apelin peptides to the APJ receptor activates several downstream signaling cascades. These pathways are integral to the diverse physiological effects of apelin. Key signaling pathways include the activation of G-proteins, leading to downstream effects on the

ERK1/2, PI3K/AKT, and AMPK pathways.[1][2] These pathways are involved in processes such as cell proliferation, survival, and metabolism.[10][11][12][13][14]







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